

An In-depth Technical Guide to Ethyl 2-bromo-2-ethylbutanoate

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Compound of Interest

Compound Name:	ETHYL alpha-BROMOETHYLACETATE
Cat. No.:	B129745

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This technical guide provides a comprehensive overview of Ethyl 2-bromo-2-ethylbutanoate, a key reagent in organic synthesis. This document outlines its chemical identity, physical and chemical properties, a detailed experimental protocol for its synthesis, and a visual representation of the synthetic pathway.

Chemical Identity

IUPAC Name: Ethyl 2-bromo-2-ethylbutanoate

Synonyms:

- **ETHYL alpha-BROMOETHYLACETATE**
- Butanoic acid, 2-bromo-2-ethyl-, ethyl ester[1][2]
- 2-Bromo-2-ethylbutyric Acid Ethyl Ester[1][2]
- Ethyl 2-bromo-2-ethylbutyrate[1][2]

Physicochemical Properties

A summary of the key quantitative data for Ethyl 2-bromo-2-ethylbutanoate is presented in the table below for easy reference and comparison.

Property	Value	Reference
Molecular Formula	C ₈ H ₁₅ BrO ₂	
Molecular Weight	223.11 g/mol	
Appearance	Solid	[1] [2]
Assay	≥98.0%	[1] [2]
Density	1.258 g/cm ³	[1] [2]
Boiling Point	198.7 °C at 760 mmHg	[1] [2]
Flash Point	82.4 °C	[1] [2]
Refractive Index	1.46	[1] [2]

Synthesis of Ethyl 2-bromo-2-ethylbutanoate

The most common method for the preparation of Ethyl 2-bromo-2-ethylbutanoate is through the Fischer esterification of 2-bromo-2-ethylbutanoic acid with ethanol in the presence of an acid catalyst. This reaction is a reversible process that can be driven to completion by using an excess of the alcohol or by removing water as it is formed.

Experimental Protocol: Fischer Esterification

This protocol is based on established Fischer esterification procedures for similar α -bromo esters.

Materials:

- 2-bromo-2-ethylbutanoic acid
- Anhydrous ethanol (absolute)
- Concentrated sulfuric acid (H₂SO₄)

- Saturated sodium bicarbonate (NaHCO_3) solution
- Saturated sodium chloride (brine) solution
- Anhydrous sodium sulfate (Na_2SO_4) or magnesium sulfate (MgSO_4)
- Ethyl acetate (for extraction)
- Toluene (optional, for azeotropic removal of water)

Equipment:

- Round-bottom flask
- Reflux condenser
- Heating mantle or oil bath
- Magnetic stirrer and stir bar
- Separatory funnel
- Beakers and Erlenmeyer flasks
- Rotary evaporator
- Distillation apparatus (optional, for purification)

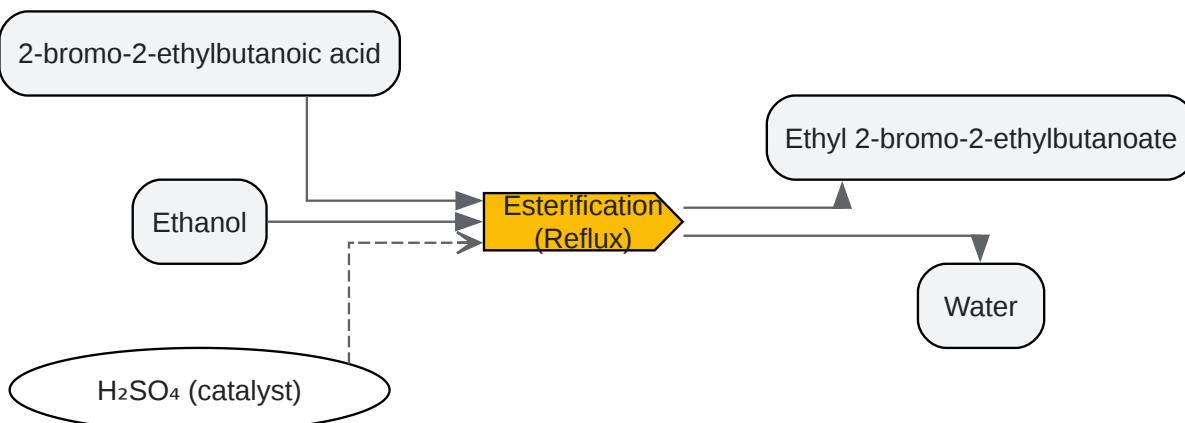
Procedure:

- Reaction Setup: In a clean, dry round-bottom flask, dissolve 2-bromo-2-ethylbutanoic acid (1.0 equivalent) in an excess of anhydrous ethanol (e.g., 5-10 equivalents). The ethanol often serves as both the reactant and the solvent.
- Catalyst Addition: While stirring the solution, carefully and slowly add a catalytic amount of concentrated sulfuric acid (e.g., 0.1-0.3 equivalents). The addition of acid is exothermic, so it is advisable to cool the flask in an ice bath during this step.

- **Reflux:** Attach a reflux condenser to the flask and heat the mixture to reflux using a heating mantle or oil bath. The reaction is typically refluxed for several hours (e.g., 2-6 hours) to reach equilibrium. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Work-up:** After the reaction is complete (as indicated by TLC or after a predetermined time), allow the mixture to cool to room temperature.
- **Solvent Removal:** Remove the excess ethanol using a rotary evaporator.
- **Extraction:** Dissolve the residue in ethyl acetate. Transfer the solution to a separatory funnel and wash it sequentially with:
 - Water
 - Saturated sodium bicarbonate solution (to neutralize the acidic catalyst and any unreacted carboxylic acid). Be cautious as CO₂ evolution may cause pressure buildup.
 - Saturated brine solution (to aid in the separation of the organic and aqueous layers).
- **Drying:** Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate.
- **Solvent Evaporation:** Filter off the drying agent and remove the ethyl acetate using a rotary evaporator to yield the crude ethyl 2-bromo-2-ethylbutanoate.
- **Purification (Optional):** If necessary, the crude product can be purified by vacuum distillation.

Synthesis Pathway Diagram

The following diagram illustrates the Fischer esterification of 2-bromo-2-ethylbutanoic acid with ethanol.



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Caption: Fischer esterification of 2-bromo-2-ethylbutanoic acid.

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References

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